

A Technical Guide to Commercial Suppliers and Applications of Epichlorohydrin-d5

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercial suppliers of **Epichlorohydrin-d5**, its applications, and detailed experimental protocols. This document is intended to assist researchers, scientists, and drug development professionals in sourcing and utilizing this stable isotope-labeled compound for their analytical and research needs.

Introduction to Epichlorohydrin-d5

Epichlorohydrin-d5 is a deuterated form of epichlorohydrin, a versatile organochlorine compound. In **Epichlorohydrin-d5**, five hydrogen atoms have been replaced by their stable isotope, deuterium. This isotopic substitution makes it an invaluable tool in various analytical and research applications, particularly as an internal standard in mass spectrometry-based methods. Its chemical properties are nearly identical to its non-deuterated counterpart, allowing it to mimic the behavior of epichlorohydrin in analytical procedures, while its distinct mass allows for easy differentiation by a mass spectrometer.

Commercial Suppliers of Epichlorohydrin-d5

A number of reputable chemical suppliers offer **Epichlorohydrin-d5** for research and developmental purposes. The following tables provide a comparative summary of the product specifications from several key suppliers. It is important to note that lot-specific data, including precise isotopic enrichment and purity, should always be confirmed by consulting the Certificate of Analysis (CoA) from the supplier.



Table 1: General Product Specifications

Supplier	Product Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Sigma-Aldrich	492515	69533-54-6	C ₃ D ₅ ClO	97.56
Cambridge Isotope Laboratories, Inc.	DLM-1008	69533-54-6	C₃D₅ClO	97.56
Santa Cruz Biotechnology, Inc.	sc-210083	69533-54-6	C₃D₅ClO	97.56
Toronto Research Chemicals	E582302	69533-54-6	C₃D₅ClO	97.56
LGC Standards	TRC-E582302	69533-54-6	C ₃ D ₅ ClO	97.56
Clearsynth	CS-T-54063	69533-54-6	C ₃ D ₅ ClO	97.56

Table 2: Purity and Isotopic Enrichment



Supplier	Chemical Purity	Isotopic Purity (atom % D)	Notes
Sigma-Aldrich	≥99% (CP)	≥98 atom % D	Contains hydroquinone as a stabilizer.
Cambridge Isotope Laboratories, Inc.	98%[1]	98%[1]	-
Santa Cruz Biotechnology, Inc.	-	-	Refer to Certificate of Analysis for lot- specific data.[2]
Toronto Research Chemicals	-	-	-
LGC Standards	>95% (GC)[3]	-	-
Clearsynth	-	-	Refer to MSDS for accurate information. [2]

Table 3: Physical and Chemical Properties

Property	Value	Source
Appearance	Clear liquid	
Boiling Point	115-117 °C (lit.)	
Melting Point	-57 °C (lit.)	
Density	1.247 g/mL at 25 °C	
Refractive Index	n20/D 1.438 (lit.)	
Flash Point	33 °C - closed cup	

Experimental Protocols



Epichlorohydrin-d5 is predominantly used as an internal standard for the quantification of epichlorohydrin in various matrices, such as water, food packaging, and pharmaceutical preparations.[4][5][6] The following is a detailed protocol for the determination of epichlorohydrin in a liquid sample using gas chromatography-mass spectrometry (GC-MS) with **Epichlorohydrin-d5** as an internal standard. This protocol is a synthesized representation based on established analytical methodologies.[4][7]

Objective

To quantify the concentration of epichlorohydrin in a liquid sample using an isotope dilution GC-MS method.

Materials and Reagents

- Epichlorohydrin (analytical standard)
- Epichlorohydrin-d5 (internal standard)
- Methanol (or other suitable solvent, HPLC grade)
- Deionized water (for calibration standards)
- Sample vials (2 mL, with screw caps and septa)
- Micropipettes and tips
- Vortex mixer
- Gas chromatograph coupled to a mass spectrometer (GC-MS)

Preparation of Standard Solutions

- Primary Stock Solution of Epichlorohydrin (1000 μg/mL): Accurately weigh 10 mg of epichlorohydrin analytical standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Primary Stock Solution of Epichlorohydrin-d5 (100 μg/mL): Accurately weigh 1 mg of Epichlorohydrin-d5 and dissolve it in 10 mL of methanol in a volumetric flask.



- Working Standard Solutions: Prepare a series of calibration standards by serial dilution of the primary stock solution of epichlorohydrin with deionized water to achieve concentrations ranging from 0.1 μg/L to 50 μg/L.
- Internal Standard Spiking Solution: Spike each calibration standard and the unknown samples with the Epichlorohydrin-d5 primary stock solution to a final concentration of 5 μg/L.

Sample Preparation

- Transfer 1 mL of the liquid sample into a 2 mL sample vial.
- Add a known amount of the Epichlorohydrin-d5 primary stock solution to the sample to achieve a final concentration of 5 μg/L.
- Vortex the sample for 30 seconds to ensure thorough mixing.

GC-MS Analysis

- GC Conditions:
 - Column: DB-WAX or equivalent polar capillary column (e.g., 30 m x 0.25 mm ID, 0.25 μm film thickness).
 - Injector Temperature: 250 °C.
 - Oven Temperature Program: Initial temperature of 40 °C, hold for 2 minutes, then ramp to 200 °C at a rate of 10 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Injection Volume: 1 μL (splitless injection).
- MS Conditions:
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.



- o Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).
 - Epichlorohydrin: m/z 57 (quantifier), m/z 62, and m/z 49 (qualifiers).
 - Epichlorohydrin-d5: m/z 62 (quantifier), m/z 66, and m/z 52 (qualifiers).

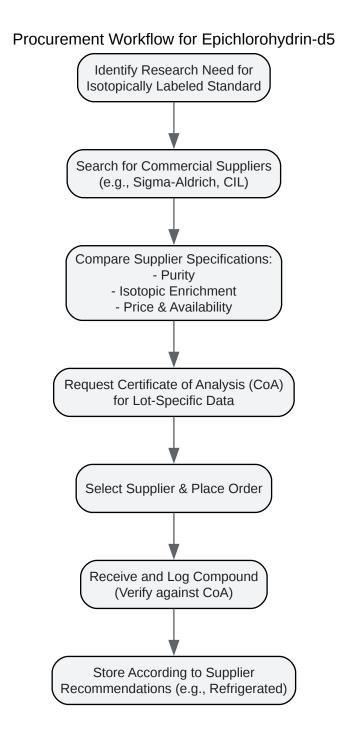
Data Analysis and Quantification

- Integrate the peak areas of the quantifier ions for both epichlorohydrin and Epichlorohydrind5.
- Calculate the response factor (RF) for each calibration standard using the following formula:
 RF = (Area of Analyte / Concentration of Analyte) / (Area of Internal Standard / Concentration of Internal Standard)
- Construct a calibration curve by plotting the area ratio (Area of Analyte / Area of Internal Standard) against the concentration ratio (Concentration of Analyte / Concentration of Internal Standard).
- Determine the concentration of epichlorohydrin in the unknown sample by using the measured area ratio and the calibration curve.

Visualizations

The following diagrams illustrate key workflows and concepts related to the procurement and application of **Epichlorohydrin-d5**.

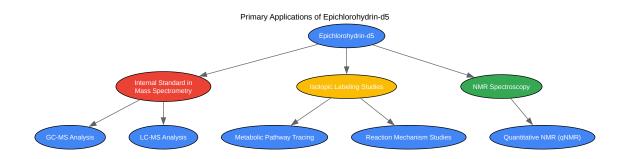




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Caption: Procurement Workflow for **Epichlorohydrin-d5**.





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Caption: Primary Applications of **Epichlorohydrin-d5**.

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